

2,4-Difluorophenylhydrazine safety and handling precautions

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Compound of Interest

Compound Name: 2,4-Difluorophenylhydrazine

Cat. No.: B056656

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An In-depth Technical Guide to the Safety and Handling of **2,4-Difluorophenylhydrazine**

For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive safety and handling information for **2,4-difluorophenylhydrazine** and its hydrochloride salt, intended for use by professionals in research and development. The following sections detail the hazards, necessary precautions, and emergency procedures to ensure safe laboratory practices.

Hazard Identification and Classification

2,4-Difluorophenylhydrazine is classified as a hazardous substance. The primary routes of exposure are inhalation, skin contact, and ingestion. It is crucial to understand its potential health effects to handle it safely. The compound is harmful if swallowed, in contact with skin, or if inhaled.[1][2][3] It is also known to cause skin and serious eye irritation.[1][4]

Table 1: GHS Hazard Classification for **2,4-Difluorophenylhydrazine** Hydrochloride

Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed[2] [3][4]
Acute Toxicity, Dermal	Category 4	H312: Harmful in contact with skin[4]
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation[1] [4]
Serious Eye Damage/Eye Irritation	Category 2 / 2A	H319: Causes serious eye irritation[1][4][5]
Acute Toxicity, Inhalation	Category 4	H332: Harmful if inhaled[4]
Specific Target Organ Toxicity (Single Exposure)	Category 3	H335: May cause respiratory irritation

Note: Classifications are based on the hydrochloride salt, which is the common commercial form. Some sources also indicate that related hydrazine compounds may cause allergic skin reactions, are suspected of causing genetic defects, and may cause cancer.[5][6]

Safe Handling and Storage

Adherence to proper handling and storage protocols is essential to minimize risk.

Handling

- Work in a well-ventilated area, preferably under a chemical fume hood.[7][8]
- Avoid contact with skin, eyes, and clothing.[1][3][9] Do not breathe dust, fumes, or vapors.[1][9][10]
- Wear appropriate personal protective equipment (PPE), as detailed in Section 3.[10]
- Wash hands and any exposed skin thoroughly after handling.[1][7][9]
- Do not eat, drink, or smoke in areas where the chemical is handled or stored.[1][5][7][9]

- Use non-sparking tools and prevent fire caused by electrostatic discharge.^[10]

Storage

- Store in a tightly closed container in a dry, cool, and well-ventilated place.^{[1][3][5][7][11]}
- Keep refrigerated when possible.^[7] Some sources specify storage at 2-8°C.^[12]
- Store locked up, accessible only to authorized personnel.^{[5][9][11]}
- The compound may be light, air, and moisture sensitive.^{[5][9]} Store under an inert gas if necessary.^[5]
- Keep away from incompatible materials such as strong oxidizing agents, strong acids, and bases.^{[1][7][9]}
- Keep away from heat, sparks, open flames, and other sources of ignition.^{[5][9]}

Personal Protective Equipment (PPE)

A multi-layered approach to PPE is critical for preventing exposure.

Table 2: Recommended Personal Protective Equipment

Protection Type	Specification	Rationale
Eye/Face Protection	Chemical safety goggles or a face shield conforming to OSHA's 29 CFR 1910.133 or European Standard EN166. [1] [7] [9]	Protects against splashes and dust, preventing serious eye irritation.
Skin Protection	Chemical-resistant gloves (e.g., nitrile, butyl rubber) inspected before use. [8] [10] Wear a lab coat, and consider a chemical-resistant apron and impervious clothing for larger quantities. [8] [10]	Prevents skin contact, which can cause irritation and systemic toxicity.
Respiratory Protection	Use a NIOSH/MSHA or European Standard EN 149 approved respirator if exposure limits are exceeded, if irritation is experienced, or if working outside a fume hood. [1] [7] [9] A full-face respirator may be necessary if irritation or other symptoms are experienced. [13]	Protects against inhalation of harmful dust or vapors, which can cause respiratory irritation and toxicity.

Emergency Procedures

Immediate and appropriate action is vital in the event of an exposure or spill.

First-Aid Measures

- General Advice: Move the victim to fresh air.[\[14\]](#) Call for immediate medical attention and show the Safety Data Sheet (SDS) to the attending physician.[\[11\]](#)
- Inhalation: Remove the person to fresh air and keep them at rest in a position comfortable for breathing.[\[1\]](#)[\[9\]](#)[\[13\]](#) If breathing is difficult, trained personnel should provide oxygen or

artificial respiration.[14][15] Seek medical attention.[1]

- Skin Contact: Immediately remove all contaminated clothing.[11] Wash the affected skin with plenty of soap and water for at least 15 minutes.[1][7][9] Seek medical attention if irritation persists or if you feel unwell.[1][9]
- Eye Contact: Immediately rinse the eyes cautiously with plenty of water for at least 15 minutes, also under the eyelids.[1][7][9] Remove contact lenses if present and easy to do.[1][9] Continue rinsing and seek immediate medical attention.[1][7]
- Ingestion: Do NOT induce vomiting.[9][15] Rinse the mouth with water.[9][10] Never give anything by mouth to an unconscious person.[10] Call a poison control center or doctor immediately.[9][11]

Accidental Release Measures (Spills)

- Personal Precautions: Evacuate personnel to a safe area.[10] Ensure adequate ventilation.[1][7] Avoid breathing dust and contact with the substance.[10] Wear appropriate PPE, including respiratory protection.[10]
- Environmental Precautions: Prevent the chemical from entering drains, surface water, or the sanitary sewer system.[9][10]
- Containment and Cleanup: Sweep up the spilled solid material, avoiding dust formation, and shovel it into a suitable, labeled container for disposal.[1][7][9] Clean the affected area thoroughly.[5]

Fire-Fighting and Disposal

Fire-Fighting Measures

- Suitable Extinguishing Media: Use a water spray, carbon dioxide (CO₂), dry chemical, or alcohol-resistant foam.[9][10]
- Specific Hazards: Hazardous combustion products include carbon oxides (CO, CO₂), nitrogen oxides (NO_x), hydrogen fluoride (HF), and hydrogen chloride gas.[1][9][11]

- Protective Equipment: Firefighters should wear a self-contained breathing apparatus (SCBA) and full protective gear.[1][10][11]

Disposal

- Dispose of contents and containers in accordance with local, state, and federal regulations. [1][7][9][11] Waste should be sent to an approved waste disposal plant.[1][7][9][11] Do not allow the chemical to enter the environment.[9]

Physical and Chemical Properties

Limited quantitative data is available in the provided sources.

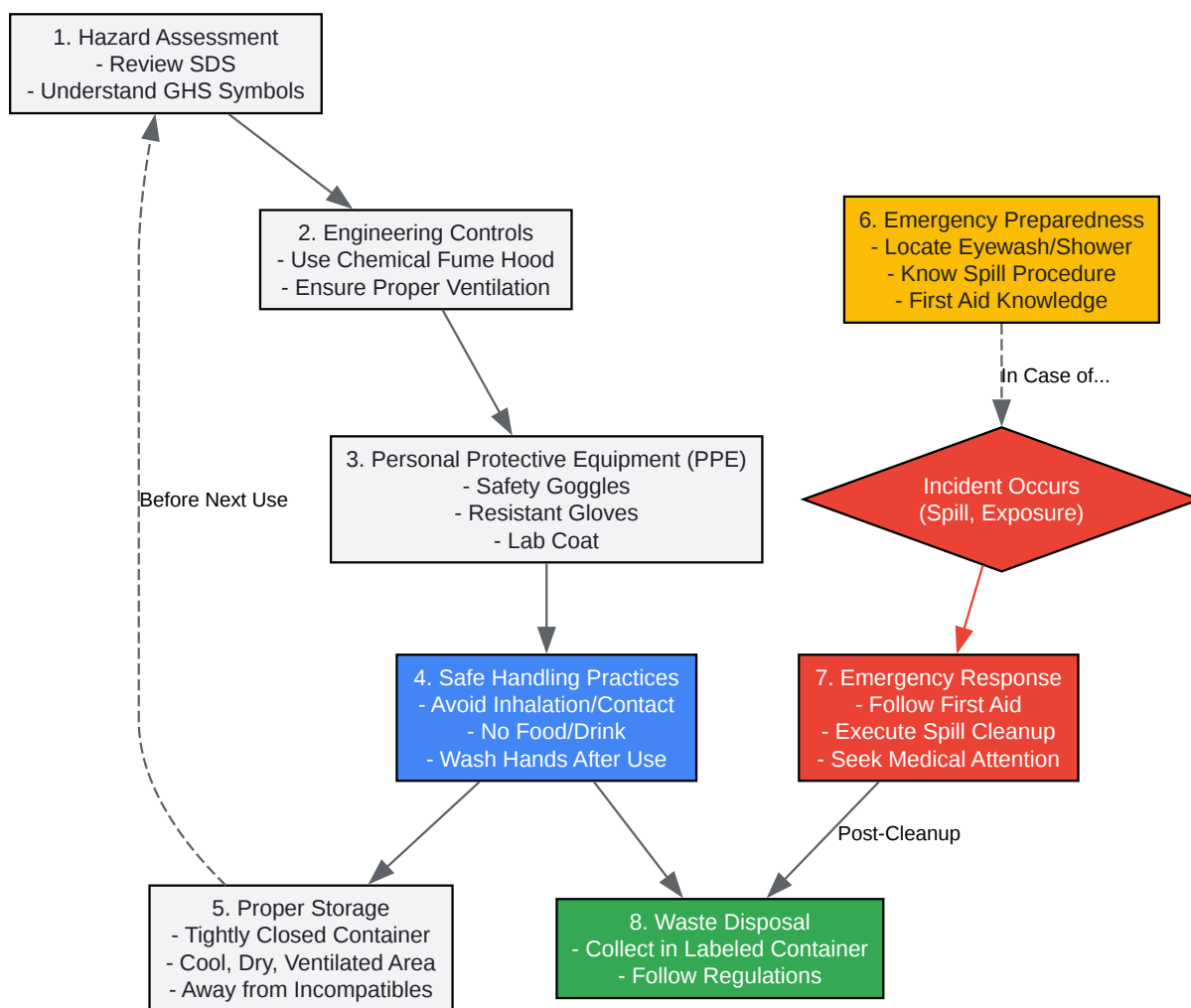
Table 3: Physical and Chemical Properties of **2,4-Difluorophenylhydrazine** Hydrochloride

Property	Value
Molecular Formula	$\text{C}_6\text{H}_6\text{F}_2\text{N}_2 \cdot \text{HCl}$ [3][12]
Molecular Weight	180.58 g/mol [4][12]
Appearance	White to light yellow or light orange powder/crystal.[2][12]
Melting Point	227 - 249 °C[12]

Note: Detailed experimental protocols for determining these properties are not provided in the source materials.

Logical Workflow for Safe Handling

The following diagram illustrates the logical steps for ensuring safety when working with **2,4-Difluorophenylhydrazine**.



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Caption: Logical workflow for the safe handling of **2,4-Difluorophenylhydrazine**.

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